

Application Notes and Protocols: 1,2-Dodecanediol

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Compound of Interest

Compound Name: 1,2-Dodecanediol

Cat. No.: B074227

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive research has not yielded any specific applications or protocols for the use of **1,2-dodecanediol** as a phase transfer catalyst. The following documentation provides a detailed overview of the established applications of **1,2-dodecanediol** and a general summary of the principles and mechanisms of phase transfer catalysis.

Section 1: 1,2-Dodecanediol - Overview and Established Applications

1,2-Dodecanediol (CAS: 1119-87-5), also known as lauryl glycol, is a versatile diol with a 12-carbon chain.^[1] Its molecular structure, featuring both a lipophilic carbon chain and hydrophilic hydroxyl groups, imparts unique properties that make it a valuable component in various industrial and research applications.^{[1][2]}

Physicochemical Properties

Property	Value
Molecular Formula	C12H26O2
Molecular Weight	202.33 g/mol
Appearance	White crystalline solid
Melting Point	79 - 84 °C
Boiling Point	188 - 190 °C at 12 mmHg
Solubility	Soluble in water and organic solvents

(Note: Some properties listed may refer to the related compound 1,12-dodecanediol, as data for both is often presented in chemical supplier databases).[\[3\]](#)

Applications in Cosmetics and Personal Care

1,2-Dodecanediol is widely utilized in the cosmetics industry for its multifunctional properties:

- **Moisturizer and Emollient:** It possesses excellent skin conditioning and hydration capabilities, making it a common ingredient in lotions, creams, and serums.[\[3\]](#)[\[4\]](#)
- **Antimicrobial Agent:** It exhibits antifungal and antimicrobial properties, which can help in the preservation of cosmetic formulations.[\[2\]](#)[\[3\]](#)
- **Solvent:** It can act as a solvent for other active ingredients in cosmetic formulations.[\[5\]](#)
- **Viscosity Modifier:** It can be used to adjust the viscosity of cosmetic products.[\[5\]](#)
- **Preservative Booster:** Studies have shown that 1,2-alkanediols can be used in combination with other preservatives to reduce the overall concentration of preservatives needed in a formulation.[\[5\]](#)

Applications in Chemical Synthesis

1,2-Dodecanediol serves as a valuable intermediate in fine chemical synthesis.[\[1\]](#) Its reactive hydroxyl groups can undergo various transformations, including:

- Esterification: To produce diesters used in the manufacturing of surfactants, lubricants, and plasticizers.[1]
- Etherification and Oxidation: To create a variety of specialty chemicals.[1]
- Polymer Synthesis: It can be used as a building block for polyesters and polyurethanes, contributing to the flexibility and durability of the final products.[3][4]

Applications in Pharmaceuticals and Drug Development

The properties of **1,2-dodecanediol** also lend themselves to pharmaceutical applications:

- Antifungal and Antimicrobial Agent: It has been investigated for use in drug formulations to treat fungal and bacterial infections.[3]
- Drug Delivery Systems: Due to its biocompatibility and ability to improve the solubility of poorly soluble drugs, it has been studied for its potential use in drug delivery systems.[3]

Section 2: Experimental Protocols for 1,2-Dodecanediol

While detailed, step-by-step protocols for many applications are proprietary or not widely published, the following provides an overview of a synthetic application.

Protocol for the Synthesis of Gold Nanoclusters using a Dodecane-based Thiol

While not a protocol for **1,2-dodecanediol** itself, the following one-pot synthesis of gold nanoclusters using dodecanethiol (a related dodecane derivative) illustrates a common research application for long-chain alkyl compounds in nanotechnology. This method utilizes the in-situ formation of a reductant.

Materials:

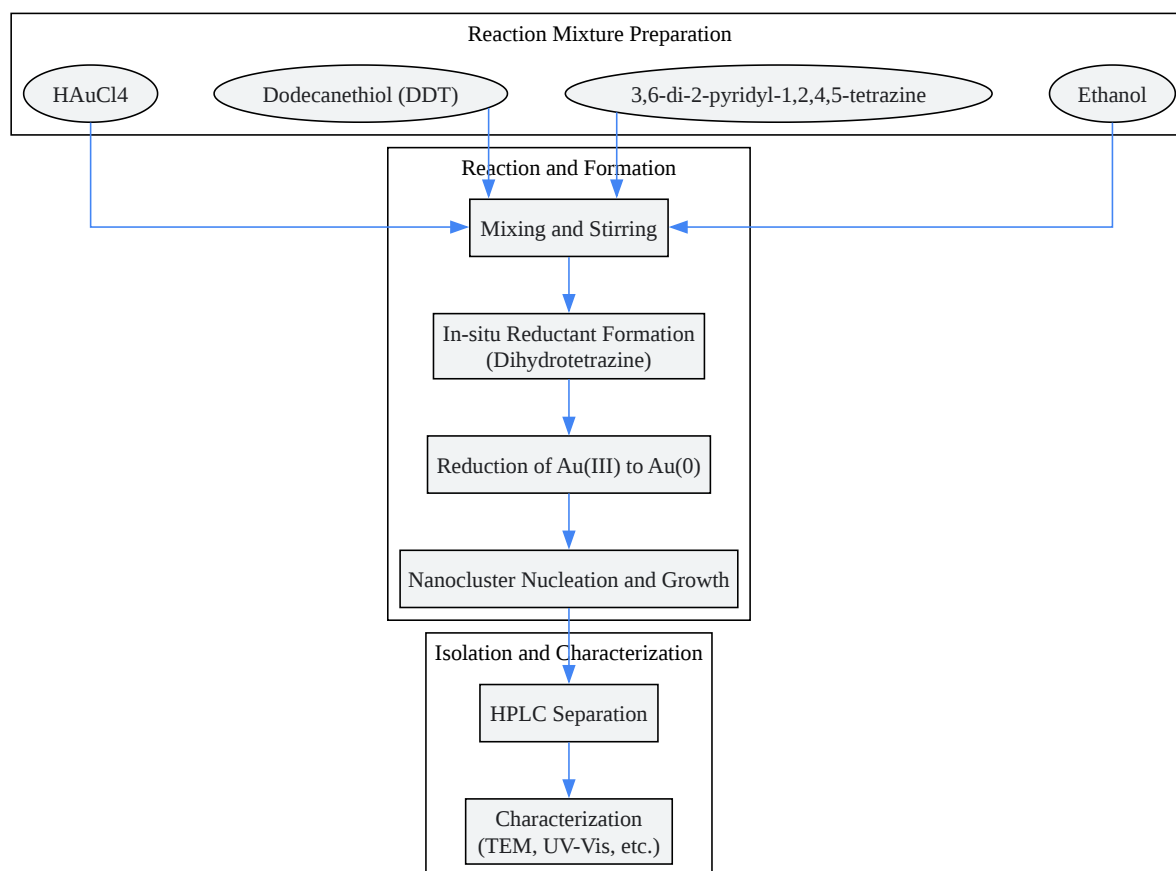
- Gold salt (HAuCl_4)
- Dodecanethiol (DDT)

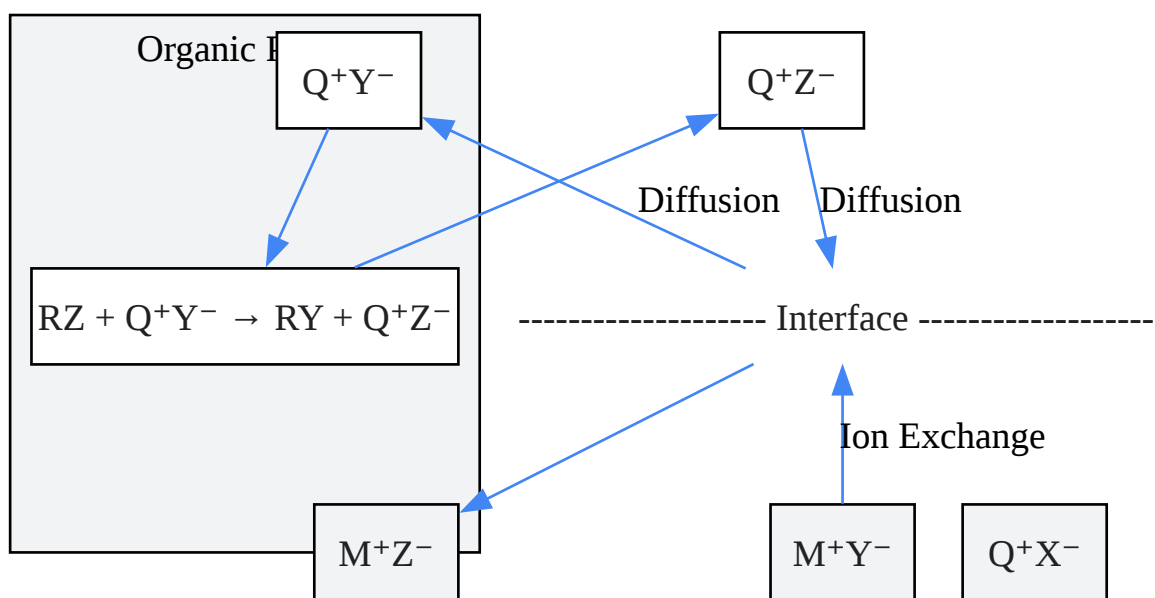
- 3,6-di-2-pyridyl-1,2,4,5-tetrazine (bptz)
- Ethanol

General Procedure:

- A solution of the gold salt, dodecanethiol, and 3,6-di-2-pyridyl-1,2,4,5-tetrazine is prepared in ethanol.
- The reaction mixture is stirred, during which the in-situ formation of dihydrotetrazine occurs, which then acts as the reductant for Au(III) to Au(0).
- When a large excess of dodecanethiol is used, gold nanoclusters with a narrow size distribution of approximately 2 nm are formed.^[6]
- The resulting nanoclusters can be isolated from molecular precursors via High-Performance Liquid Chromatography (HPLC).^[6]

Logical Workflow for Gold Nanocluster Synthesis:





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